

Personal protective equipment (PPE) for handling 2-Cyano-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyano-5-fluoropyridine

Cat. No.: B1312635

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Application Notes for Safe Handling of 2-Cyano-5-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides essential guidelines for the safe handling and use of **2-Cyano-5-fluoropyridine** in a laboratory setting. Adherence to these protocols is crucial to minimize risk and ensure a safe working environment.

1. Hazard Summary

2-Cyano-5-fluoropyridine is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Classification:[1][2][3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [3][4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation (as per some classifications)[3]
Aquatic Hazard, Acute	1	H400: Very toxic to aquatic life[1][5]

Physical and Chemical Properties:

Property	Value
CAS Number	327056-62-2[1][2][4]
Molecular Formula	C6H3FN2[1][2][6]
Molecular Weight	122.10 g/mol [1][2][6]
Form	Solid[1][2]
Melting Point	35-41 °C[1][2]
Flash Point	98.9 °C (210.0 °F)[1][2]

2. Personal Protective Equipment (PPE) Recommendations

The selection of appropriate PPE is critical to prevent exposure. The following table provides recommendations for various laboratory activities involving **2-Cyano-5-fluoropyridine**.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Preparing Solutions (in a chemical fume hood)	Chemical safety goggles or a face shield[4][7]	Nitrile or Butyl rubber gloves (double gloving recommended)	Laboratory coat[8]	Not generally required if handled in a certified chemical fume hood[8]
Conducting Reactions (in a chemical fume hood)	Chemical safety goggles and a face shield[7]	Nitrile or Butyl rubber gloves (double gloving recommended)	Chemical-resistant laboratory coat[8]	Not generally required if handled in a certified chemical fume hood[8]
Handling Outside of a Fume Hood (e.g., transport)	Chemical safety goggles[4]	Nitrile or Butyl rubber gloves[8]	Laboratory coat[8]	N95 dust mask may be appropriate for solids[1][2]
Waste Disposal	Chemical safety goggles[4]	Nitrile or Butyl rubber gloves[8]	Laboratory coat[8]	Not generally required for sealed containers
Spill Cleanup	Chemical safety goggles and a face shield[7]	Heavy-duty Nitrile or Butyl rubber gloves	Chemical-resistant apron or suit	Air-purifying respirator with appropriate cartridges may be necessary

Glove Selection and Breakthrough Times:

While specific permeation data for **2-Cyano-5-fluoropyridine** is not readily available, data for the parent compound, Pyridine, can be used as a conservative guide. It is crucial to note that breakthrough times can be affected by glove thickness, temperature, and the concentration of the chemical. Always inspect gloves for any signs of degradation before and during use, and replace them immediately if any compromise is suspected.

Glove Material	Breakthrough Time for Pyridine (minutes)	Recommendation
Nitrile Rubber (thin disposable)	< 1	Not Recommended for direct or prolonged contact. Suitable for incidental splash protection only, with immediate replacement. [9]
Butyl Rubber	> 480	Excellent for prolonged contact.
Neoprene	> 480	Excellent for prolonged contact.

Experimental Protocols

Protocol 1: Weighing and Preparation of a Stock Solution of **2-Cyano-5-fluoropyridine**

This protocol outlines the procedure for safely weighing the solid compound and preparing a stock solution.

Materials:

- **2-Cyano-5-fluoropyridine**
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with a stopper
- Beaker
- Magnetic stir bar and stir plate (optional)

- Appropriate PPE (see table above)

Procedure:

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Don the appropriate PPE, including double gloves.
- Designate a specific area within the fume hood for handling the solid.
- Place all necessary equipment into the fume hood.

- Weighing the Solid (Tare Method):[\[5\]](#)[\[10\]](#)

- Pre-weigh a clean, dry vial or container with a lid on the analytical balance.
- Inside the fume hood, carefully transfer the desired amount of **2-Cyano-5-fluoropyridine** into the pre-weighed container using a clean spatula.
- Securely close the container.
- Remove the closed container from the fume hood and weigh it on the analytical balance.
- If adjustments to the mass are needed, return the closed container to the fume hood before opening it to add or remove the solid.

- Preparing the Solution:

- Inside the fume hood, place the volumetric flask in a secondary container (e.g., a beaker).
- Carefully add the weighed **2-Cyano-5-fluoropyridine** to the volumetric flask.
- Add a portion of the desired solvent to the flask, ensuring not to fill to the mark.
- Stopper the flask and gently swirl to dissolve the solid. A magnetic stir bar and stir plate can be used for this purpose.

- Once the solid is completely dissolved, add the solvent to the calibration mark on the neck of the flask.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Cleanup:
 - All disposable materials that came into contact with the chemical (e.g., weighing paper, gloves) must be disposed of as hazardous waste.
 - Decontaminate the work surface in the fume hood with an appropriate solvent.

Protocol 2: General Handling and Reaction Setup

This protocol provides general guidelines for handling solutions of **2-Cyano-5-fluoropyridine** and setting up a chemical reaction.

Materials:

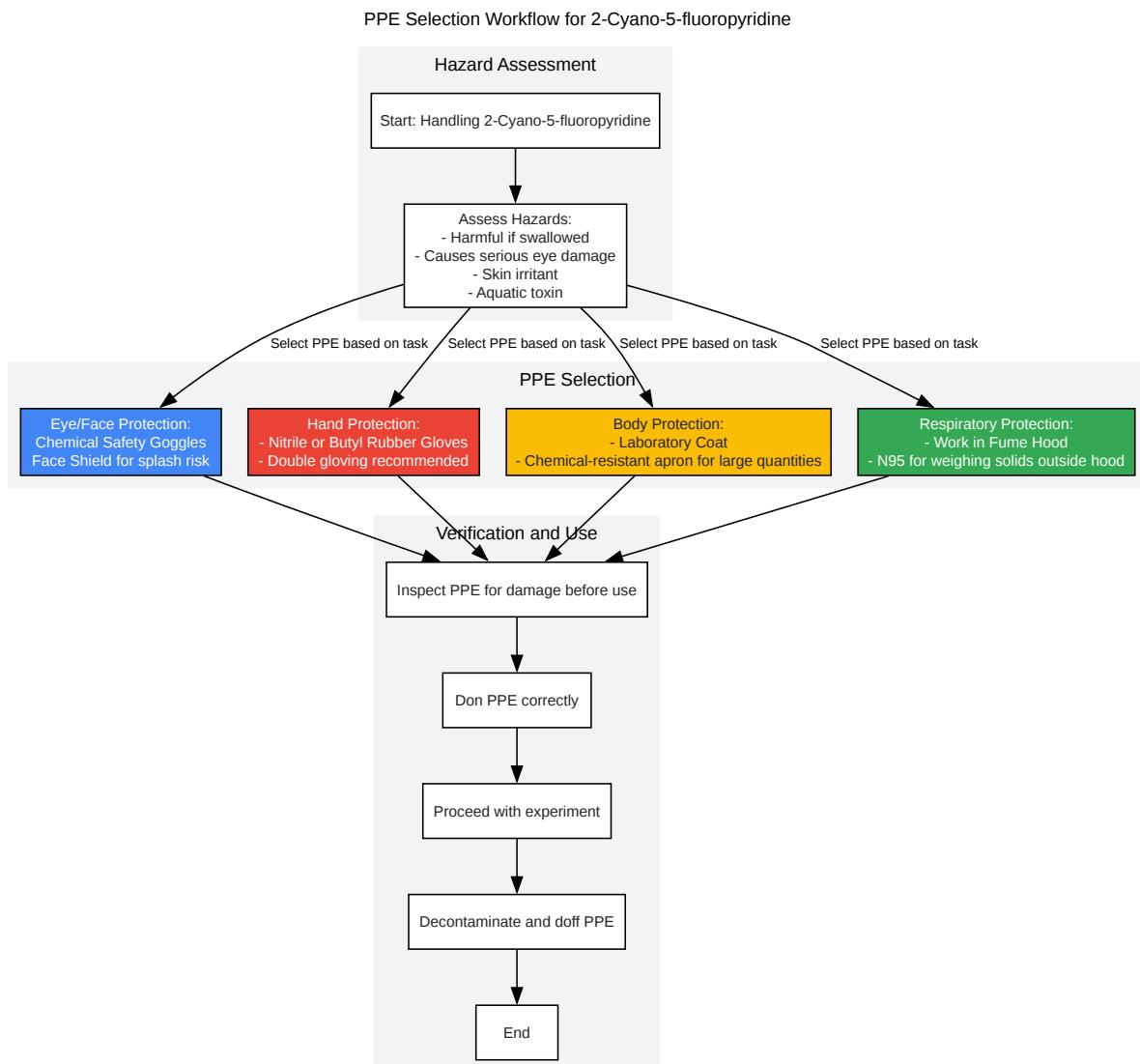
- Stock solution of **2-Cyano-5-fluoropyridine**
- Reaction vessel (e.g., round-bottom flask)
- Syringes, cannulas, or other transfer devices
- Other reagents and solvents
- Appropriate PPE

Procedure:

- Preparation:
 - All manipulations should be performed in a certified chemical fume hood.
 - Ensure all glassware is clean, dry, and free of contaminants.
 - Set up the reaction apparatus within the fume hood.

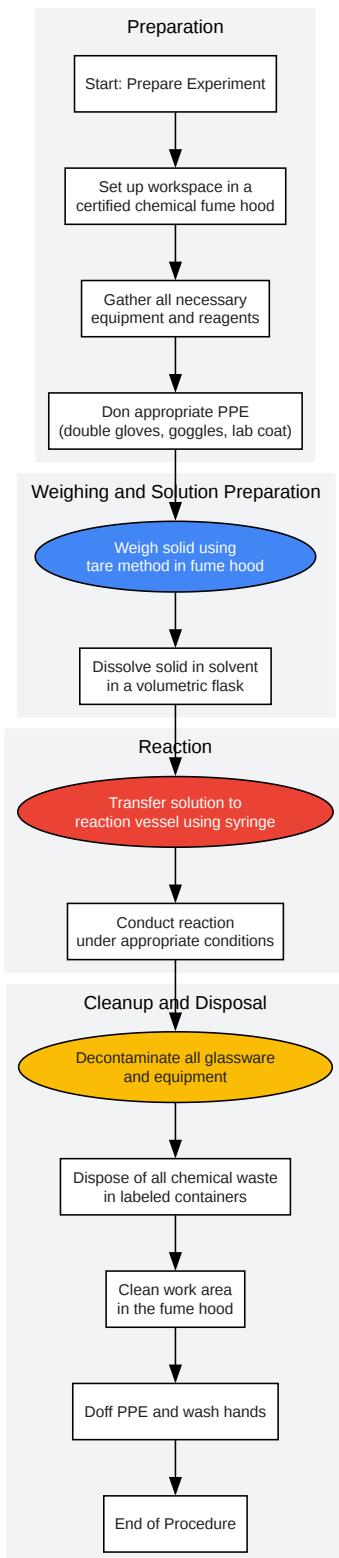
- Transferring Solutions:
 - Use a syringe or cannula for transferring the **2-Cyano-5-fluoropyridine** solution to the reaction vessel to minimize the risk of spills and aerosol generation.
 - Perform all transfers over a secondary containment tray.
- Running the Reaction:
 - Once all reagents are added, ensure the reaction apparatus is securely clamped and any necessary connections (e.g., to a condenser, inert gas line) are properly made.
 - Monitor the reaction from outside the fume hood as much as possible.
- Work-up and Purification:
 - All steps of the reaction work-up and product purification (e.g., extraction, chromatography) should be performed within the fume hood.
 - Handle all waste generated during these steps as hazardous waste.
- Decontamination:
 - After the experiment is complete, decontaminate all glassware and equipment that came into contact with **2-Cyano-5-fluoropyridine**.
 - Clean the work area within the fume hood thoroughly.

Visualizations

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Caption: PPE Selection Workflow.

Experimental Workflow for Handling 2-Cyano-5-fluoropyridine

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Caption: Experimental Workflow.

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